

N-(3-methylphenyl)biphenyl-4-carboxamide: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *N-(3-methylphenyl)biphenyl-4-carboxamide*

Cat. No.: *B11177860*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

N-(3-methylphenyl)biphenyl-4-carboxamide is an aromatic amide belonging to the class of biphenyl carboxamides. This class of compounds has garnered significant interest in medicinal chemistry due to the diverse biological activities exhibited by its derivatives. The biphenyl moiety serves as a key structural scaffold in numerous pharmacologically active compounds, and its combination with a carboxamide linkage and a substituted phenyl ring offers a versatile platform for the design of novel therapeutic agents. This technical guide provides a detailed overview of the molecular properties, a plausible synthetic route, standard characterization techniques, and potential applications of **N-(3-methylphenyl)biphenyl-4-carboxamide**, with a focus on its relevance in drug discovery and development.

Molecular Profile

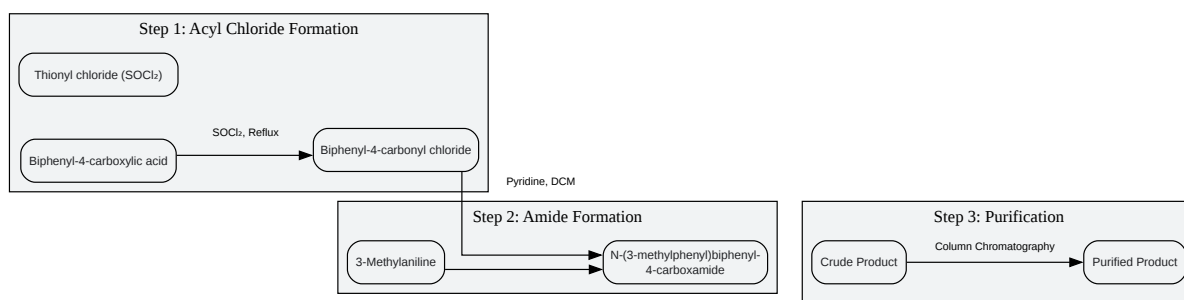
The fundamental molecular characteristics of **N-(3-methylphenyl)biphenyl-4-carboxamide** are crucial for its identification, synthesis, and analysis.

Property	Value
Molecular Formula	C ₂₀ H ₁₇ NO
Molecular Weight	287.36 g/mol
IUPAC Name	N-(3-methylphenyl)biphenyl-4-carboxamide
Chemical Structure	

Synthesis Protocol

The synthesis of **N-(3-methylphenyl)biphenyl-4-carboxamide** can be achieved through the formation of an amide bond between biphenyl-4-carboxylic acid and 3-methylaniline. A common and effective method involves the conversion of the carboxylic acid to a more reactive acyl chloride, followed by its reaction with the aniline.

Experimental Workflow: Amide Coupling



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Caption: Synthetic workflow for **N-(3-methylphenyl)biphenyl-4-carboxamide**.

Step-by-Step Methodology

- Activation of Biphenyl-4-carboxylic Acid:
 - To a solution of biphenyl-4-carboxylic acid (1.0 eq) in a suitable solvent such as toluene, add thionyl chloride (1.2 eq).
 - Reflux the reaction mixture for 2-3 hours.
 - Remove the excess thionyl chloride and solvent under reduced pressure to obtain the crude biphenyl-4-carbonyl chloride.
- Amide Coupling Reaction:
 - Dissolve the crude biphenyl-4-carbonyl chloride in an anhydrous aprotic solvent like dichloromethane (DCM).
 - To this solution, add 3-methylaniline (1.0 eq) and a base such as pyridine (1.2 eq) to neutralize the HCl generated during the reaction.
 - Stir the reaction mixture at room temperature for 12-16 hours.
 - Monitor the reaction progress by thin-layer chromatography (TLC).
- Work-up and Purification:
 - Upon completion, wash the reaction mixture with dilute HCl to remove excess pyridine and aniline, followed by a wash with a saturated sodium bicarbonate solution and brine.
 - Dry the organic layer over anhydrous sodium sulfate and concentrate under reduced pressure.
 - Purify the crude product by column chromatography on silica gel using a suitable eluent system (e.g., a gradient of ethyl acetate in hexane) to afford the pure **N-(3-methylphenyl)biphenyl-4-carboxamide**.

Characterization and Analytical Profile

The structural confirmation of the synthesized **N-(3-methylphenyl)biphenyl-4-carboxamide** is typically achieved through a combination of spectroscopic techniques.

Technique	Expected Observations
¹ H NMR	Aromatic protons of the biphenyl and 3-methylphenyl groups would appear in the range of δ 7.0-8.5 ppm. A singlet for the methyl protons would be observed around δ 2.3-2.5 ppm. The amide proton (N-H) would appear as a broad singlet, typically downfield.
¹³ C NMR	Resonances for the aromatic carbons would be observed in the range of δ 120-145 ppm. The carbonyl carbon of the amide would appear around δ 165-170 ppm. The methyl carbon would resonate at approximately δ 21 ppm.
IR Spectroscopy	A characteristic N-H stretching vibration should be observed around 3300 cm ⁻¹ . The C=O stretching of the amide group would be present in the region of 1650-1680 cm ⁻¹ . C-H stretching of the aromatic rings and the methyl group would also be visible.
Mass Spectrometry	The mass spectrum should show a molecular ion peak (M ⁺) corresponding to the molecular weight of the compound (m/z = 287.36).

Potential Applications in Drug Discovery

Biphenyl carboxamide derivatives have been explored for a variety of therapeutic applications, suggesting potential areas of investigation for **N-(3-methylphenyl)biphenyl-4-carboxamide**.

Anti-inflammatory and Analgesic Activity

Numerous studies have reported the anti-inflammatory and analgesic properties of biphenyl carboxamide analogs.^{[1][2][3]} These compounds often act by inhibiting enzymes involved in the inflammatory cascade, such as cyclooxygenases (COX).^[3] The structural features of **N-(3-**

methylphenyl)biphenyl-4-carboxamide make it a candidate for investigation in this therapeutic area. For instance, some biphenyl-carboxylic acid derivatives have been shown to be effective in animal models of inflammation.[4]

Other Potential Therapeutic Areas

The biphenyl scaffold is a versatile pharmacophore found in drugs with a wide range of activities.[5] Derivatives have been investigated for their potential as anticancer agents, antimicrobials, and for other therapeutic uses.[6] Therefore, **N-(3-methylphenyl)biphenyl-4-carboxamide** could be a valuable starting point for the development of novel agents in various disease areas. The synthesis of related biphenyl derivatives has been extensively reviewed, highlighting the importance of this structural motif in medicinal chemistry.[7]

Conclusion

N-(3-methylphenyl)biphenyl-4-carboxamide is a molecule with significant potential in the field of drug discovery and development. Its straightforward synthesis, coupled with the known biological activities of related biphenyl carboxamides, makes it an attractive target for further investigation. This technical guide provides a foundational understanding of its molecular properties, a reliable synthetic protocol, and a basis for its characterization and exploration of its therapeutic potential. As research into novel therapeutic agents continues, the exploration of compounds like **N-(3-methylphenyl)biphenyl-4-carboxamide** will be crucial in the quest for new and effective treatments for a range of diseases.

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